

Technical Support Center: Scaling Up Dicopper Chloride Trihydroxide Production

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Compound of Interest

Compound Name: *Dicopper chloride trihydroxide*

CAS No.: *1306-85-0*

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals involved in the synthesis and scale-up of **dicopper chloride trihydroxide** ($\text{Cu}_2(\text{OH})_3\text{Cl}$), also known as basic copper chloride or copper oxychloride.

Frequently Asked Questions (FAQs)

Q1: What are the primary industrial methods for producing **dicopper chloride trihydroxide**?

A1: The main industrial production routes are the air oxidation of copper(I) chloride (CuCl) in a brine solution and the precipitation of a copper(II) chloride (CuCl_2) solution using a base like sodium hydroxide (NaOH).^{[1][2][3][4]} Another common method involves reacting metallic copper with hydrochloric acid to form copper chloride, which is then precipitated.^{[1][2][5]}

Q2: What are the different crystalline forms (polymorphs) of **dicopper chloride trihydroxide**, and why are they important?

A2: **Dicopper chloride trihydroxide** naturally occurs in several polymorphs, including atacamite (orthorhombic), paratacamite (rhombohedral), and botallackite (monoclinic).^{[3][4]}

The stability of these forms generally follows the order: clinoatacamite > atacamite > botallackite.[6] Botallackite is often an intermediate that crystallizes first.[6] Controlling the polymorph is critical because different forms have different properties; for instance, the β - $\text{Cu}_2(\text{OH})_3\text{Cl}$ form is known to cause caking during storage, which is undesirable for a free-flowing powder product.[3][6]

Q3: What are the main applications of **dicopper chloride trihydroxide**?

A3: It is widely used as a fungicide and bactericide in agriculture for fruit trees, vegetables, and ornamental plants.[5][7][8] It also serves as a nutritional source of copper in animal feed supplements.[3] Other industrial applications include its use as a green or blue pigment in paints, ceramics, and pyrotechnics, and as a catalyst in organic synthesis, such as for the chlorination of ethylene.[2][3][9]

Q4: Is **dicopper chloride trihydroxide** soluble in water?

A4: No, it is virtually insoluble in water (less than 0.00001 mg/L at pH 7) and organic solvents.[4][10][11] However, it is soluble in mineral acids, where it forms the corresponding copper salts, and in ammonia or EDTA solutions through the formation of complex ions.[10]

Troubleshooting Guide

This guide addresses common issues encountered during the scale-up of **dicopper chloride trihydroxide** production.

Q5: Why is the yield of my synthesis lower than expected?

A5: Low yield can be attributed to several factors:

- **Impure Raw Materials:** The use of low-purity copper sources or other reactants can lead to side reactions and reduced product formation.[1][2] High-quality starting materials are essential for a successful scale-up.[5]
- **Incorrect pH Control:** The pH of the reaction medium is a critical parameter.[12][13] For precipitation methods, if the pH is not maintained within the optimal range (typically around 5.5-7.0), the precipitation of **dicopper chloride trihydroxide** may be incomplete.[12][14]

- **Incomplete Reaction:** In methods involving the oxidation of cuprous chloride, insufficient aeration or reaction time can result in an incomplete conversion to the final product.[15]
- **Product Dissolution:** If the reaction medium becomes too acidic, the **dicopper chloride trihydroxide** product may begin to redissolve, thereby lowering the isolated yield.[9]

Q6: My final product is caking during storage. What is the cause and how can I prevent it?

A6: Caking is often caused by the formation of the undesirable β -polymorph of $\text{Cu}_2(\text{OH})_3\text{Cl}$. [3] [6] To prevent this, strict control over reaction conditions is necessary. Variations from controlled parameters can favor the formation of this unstable polymorph. [3] Ensure consistent temperature, pH, and reactant concentrations throughout the process. The α -crystal form is more stable and less prone to caking, making it ideal for applications like animal feed. [3]

Q7: How can I control the particle size and morphology of the final product?

A7: Controlling particle size and morphology is crucial as it affects the product's performance, such as its fungicidal efficacy. [7] Key parameters to control include:

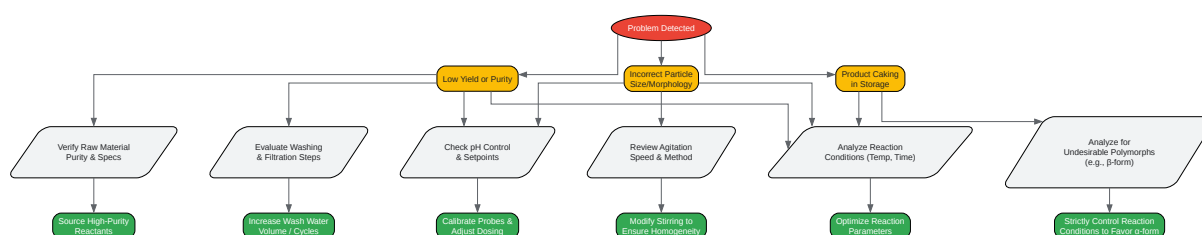
- **pH and Temperature:** Precise control over the solution's pH and the reaction temperature can effectively tune the morphology and chemical composition, allowing for the synthesis of structures ranging from 1D nanowires to 2D nanoplatelets. [13][16]
- **Stirring/Agitation:** The level of agitation during precipitation affects crystal growth and final particle size. Insufficient stirring can lead to the product redissolving in localized acidic areas. [9]
- **Reactant Concentration:** The concentration of precursor solutions, such as copper(II) chloride, can influence the final particle characteristics. [7]
- **Gas Phase Water Content:** In production methods that involve aeration, the water content of the gas phase can unexpectedly impact product quality. Maintaining a water content below 10 g/m^3 has been shown to produce a more consistent and suitable product for agricultural use. [7]

Q8: What are the common impurities in the final product and how can they be minimized?

A8: Common impurities often include heavy metals such as lead (Pb), cadmium (Cd), and arsenic (As), which may originate from the raw copper source.[7][17][18] To minimize these:

- Use High-Purity Raw Materials: Start with high-purity copper sources and other reagents.[1][5]
- Thorough Washing: After precipitation and filtration, wash the product thoroughly with water to remove any remaining soluble salts, such as sodium chloride (NaCl), which are byproducts of the reaction.[2]
- Dedicated Production Lines: In an industrial setting, using dedicated production lines can reduce the risk of cross-contamination with other active ingredients.[5]

Below is a troubleshooting workflow to diagnose common production issues.



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Caption: Troubleshooting workflow for **dicopper chloride trihydroxide** production.

Quantitative Data Summary

The following tables summarize key quantitative parameters for the synthesis and properties of **dicopper chloride trihydroxide**.

Table 1: Physicochemical Properties

Property	Value	References
Chemical Formula	$\text{Cu}_2(\text{OH})_3\text{Cl}$	[3]
Molar Mass	213.56 g/mol	[3]
Appearance	Green crystalline solid	[3]
Density	3.5 g/cm ³	[3]
Melting Point	Decomposes at 250 °C	[3]

| Water Solubility | < 0.00001 mg/L (at pH 7, 20 °C) |[4][11] |

Table 2: Typical Reaction & Product Parameters

Parameter	Value	Application Context	References
Reaction pH	4.0 - 7.0	Precipitation Method	[14]
CuCl ₂ Concentration	2% - 6% by weight	Reaction with metallic Cu	[7]
Particle Size	1 - 5 µm	Agricultural Fungicide	[6]
Particle Size	30 - 100 µm	Animal Feed Supplement	[3][6]

| Copper Content | 56% - 58% | Typical Product Composition |[7] |

Detailed Experimental Protocols

Below are generalized protocols for common laboratory-scale synthesis methods. Note: These are starting points and may require optimization for specific equipment and desired product characteristics. Always follow appropriate laboratory safety procedures.

Protocol 1: Precipitation from Copper(II) Chloride and Sodium Hydroxide

This method involves the direct precipitation of the product by neutralizing a copper(II) chloride solution.

- Methodology:
 - Raw Material Preparation: Prepare an aqueous solution of copper(II) chloride (CuCl_2). Prepare a separate dilute solution of sodium hydroxide (NaOH).
 - Precipitation: Slowly add the NaOH solution to the stirred CuCl_2 solution. Careful and slow addition is crucial to maintain a homogenous pH and avoid the formation of unwanted byproducts.[9] Monitor the pH of the solution, maintaining it within the target range (e.g., 6.5 - 7.0) to precipitate the **dicopper chloride trihydroxide**. [12]
 - Filtration: Once the reaction is complete, filter the resulting green precipitate to separate it from the mother liquor. [2]
 - Washing: Wash the filtered solid thoroughly with deionized water to remove soluble impurities, primarily sodium chloride (NaCl). [2][12]
 - Drying: Dry the washed product in an oven at a controlled temperature to remove excess moisture, resulting in a stable powder. [2]

Protocol 2: Air Oxidation of Copper(I) Chloride in Brine

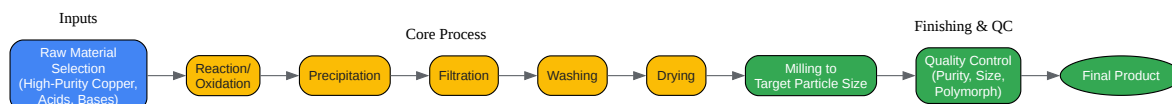
This is a common industrial method for producing the material, especially for agricultural applications. [4]

- Methodology:
 - Preparation of CuCl Solution: Prepare a solution of copper(I) chloride (CuCl) in a concentrated brine (NaCl) solution. This can be achieved by reducing a copper(II) chloride

solution with copper metal until all Cu(II) is converted.[3]

- Oxidation and Hydrolysis: Heat the CuCl solution to between 60–90 °C.[3] Bubble air or oxygen through the hot solution to initiate the oxidation and hydrolysis reactions, which will precipitate the **dicopper chloride trihydroxide**. [3][4]
- Separation: The green crystalline product is separated from the mother liquor. The remaining solution, containing CuCl₂ and NaCl, can be recycled back into the process.[3]
- Washing and Drying: The separated product is rinsed with water to remove residual brine and then dried to obtain a free-flowing green powder.[3][6]

The general manufacturing workflow is visualized below.



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Caption: General experimental workflow for **dicopper chloride trihydroxide** production.

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